

A Head-to-Head Comparison of Fibrinopeptide A ELISA Kits for Researchers

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Compound of Interest

Compound Name: *Fibrinopeptide A*

Cat. No.: *B549969*

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For researchers, scientists, and drug development professionals, the accurate measurement of **Fibrinopeptide A** (FPA) is a critical indicator of thrombin activity and fibrin formation. This guide provides an objective comparison of commercially available **Fibrinopeptide A** ELISA kits, offering a detailed look at their performance characteristics based on manufacturer-provided data. This analysis is supplemented with a comprehensive experimental protocol and visual diagrams to aid in both kit selection and practical application.

Performance Characteristics of Fibrinopeptide A ELISA Kits

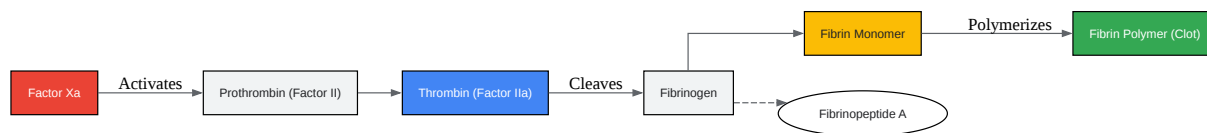
The selection of an appropriate ELISA kit is paramount for obtaining reliable and reproducible data. Key performance indicators such as assay range, sensitivity, and precision are crucial considerations. The following table summarizes the quantitative data for several commercially available FPA ELISA kits. It is important to note that this data is sourced from the manufacturers' product literature and has not been independently verified.

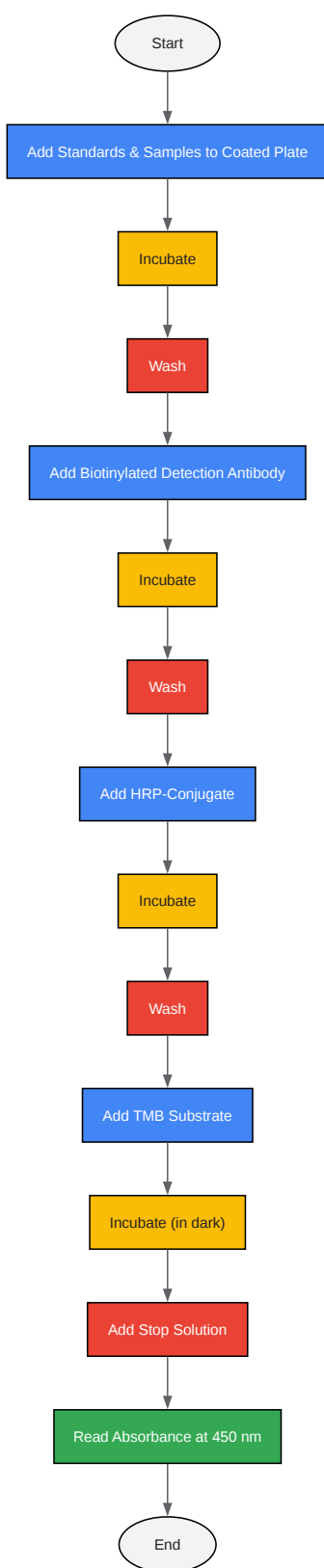
Manufa cturer	Kit Name/C atalog No.	Assay Principl e	Assay Range (ng/mL)	Sensitiv ity (ng/mL)	Intra- Assay Precisio n (CV%)	Inter- Assay Precisio n (CV%)	Sample Types
Cusabio	Human fibrinope ptide A,FPA ELISA Kit (CSB- E09178h)	Sandwic h ELISA	0.156 - 10	0.039	< 8%	< 10%	Serum, Plasma, Tissue Homoge nates[1]
Novus Biological s	Human Fibrinope ptide A ELISA Kit (NBP3- 06929)	Sandwic h ELISA	1.56 - 100	0.94	Not Specified	Not Specified	Serum, Plasma, Cell supernat ant
Biomatik	Human FPA (Fibrinop eptide A) ELISA Kit (EKF571 45)	Sandwic h ELISA	0.156 - 10	0.094	Not Specified	Not Specified	Serum, Plasma, Cell culture supernat ant, Cell or tissue lysate, Other biological fluids[2]
antibodie s-online	Fibrinope ptide A (FPA) ELISA Kit (ABIN69 66748)	Sandwic h ELISA	0.156 - 10	0.156	Not Specified	Not Specified	Plasma, Serum, Tissue Homoge nate[3]

AFG Scientific	Human fibrinopeptide A (FPA) Elisa Kit	Sandwich ELISA	Not Specified	Not Specified	Not Specified	Not Specified	Serum, Plasma, Tissue homogenates, Cell Lysates, Urine, Saliva ^[4]
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The Role of Fibrinopeptide A in the Coagulation Cascade

Fibrinopeptide A is a small peptide that is cleaved from the N-terminal end of the fibrinogen A α chain by the action of thrombin. The release of FPA is a key step in the conversion of soluble fibrinogen to insoluble fibrin monomers, which then polymerize to form a stable fibrin clot. Therefore, the concentration of FPA in circulation is a direct and sensitive marker of in vivo thrombin activity and the rate of fibrin formation.





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